

Cinnamyl Methyl Carbonate: A Comprehensive Technical Guide for Advanced Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Cinnamyl Methyl Carbonate

Cat. No.: B8263525

[Get Quote](#)

CAS Number: 85217-69-2[1][2]

Molecular Formula: C₁₁H₁₂O₃[1]

Abstract

This technical guide provides an in-depth overview of **cinnamyl methyl carbonate**, a versatile reagent in modern organic synthesis. The document details its physicochemical properties, synthesis, and spectral characteristics. A significant focus is placed on its application as a key substrate in the palladium-catalyzed Tsuji-Trost reaction, a cornerstone of carbon-carbon and carbon-heteroatom bond formation. This guide is intended for researchers, scientists, and professionals in drug development and chemical synthesis, offering both theoretical insights and practical, step-by-step protocols.

Introduction

Cinnamyl methyl carbonate is an organic compound that has garnered significant interest in the field of synthetic organic chemistry. Its utility primarily stems from its role as an efficient

allylating agent, particularly in palladium-catalyzed reactions. The presence of a good leaving group (methyl carbonate) upon activation with a palladium(0) catalyst makes the cinnamyl moiety susceptible to nucleophilic attack. This reactivity profile has established **cinnamyl methyl carbonate** as a valuable precursor in the synthesis of complex molecules, including biologically active compounds and novel materials.

Physicochemical Properties

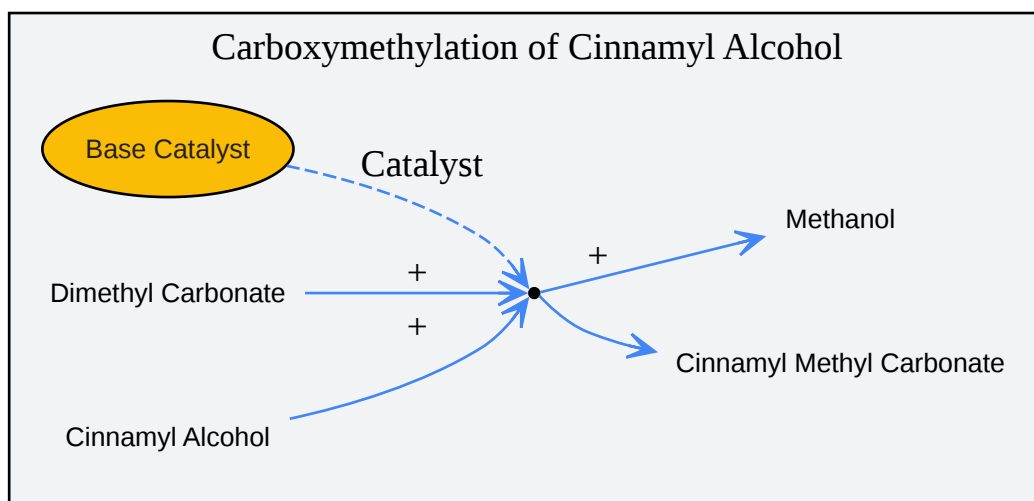
A summary of the key physicochemical properties of **cinnamyl methyl carbonate** is presented in the table below.

Property	Value	Source
CAS Number	85217-69-2	[1] [2]
Molecular Formula	C ₁₁ H ₁₂ O ₃	[1]
Molecular Weight	192.21 g/mol	Calculated
Boiling Point	113-115 °C at 2 Torr	[1]
Density	1.109 ± 0.06 g/cm ³ (Predicted)	[1]

Synthesis of Cinnamyl Methyl Carbonate

The most common and efficient method for the synthesis of **cinnamyl methyl carbonate** is the carboxymethylation of cinnamyl alcohol using dimethyl carbonate (DMC) as a green and effective reagent.[\[3\]](#) This reaction is typically catalyzed by a base.

Reaction Scheme



[Click to download full resolution via product page](#)

Caption: Synthesis of **Cinnamyl Methyl Carbonate**.

Detailed Experimental Protocol

The following protocol is a representative example for the synthesis of **cinnamyl methyl carbonate**:

- **Reagent Preparation:** In a flame-dried round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add cinnamyl alcohol (1 equivalent).
- **Solvent and Reagent Addition:** Add an excess of dimethyl carbonate, which serves as both a reagent and a solvent.
- **Catalyst Addition:** Introduce a catalytic amount of a suitable base (e.g., potassium carbonate, 0.1 equivalents).
- **Reaction Condition:** Heat the reaction mixture to reflux (approximately 90 °C) and stir vigorously.
- **Monitoring the Reaction:** Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material (cinnamyl alcohol) is consumed.
- **Work-up:**

- Cool the reaction mixture to room temperature.
- Filter the mixture to remove the catalyst.
- Remove the excess dimethyl carbonate under reduced pressure.
- Dissolve the residue in a suitable organic solvent (e.g., diethyl ether) and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by flash column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to afford pure **cinnamyl methyl carbonate**.

Spectroscopic Characterization

While a dedicated public database spectrum for **cinnamyl methyl carbonate** is not readily available, its spectral characteristics can be reliably predicted based on its structure and comparison with analogous compounds.

¹H NMR Spectroscopy (Predicted)

The proton NMR spectrum of **cinnamyl methyl carbonate** is expected to show distinct signals corresponding to the cinnamyl and methyl protons.

- Aromatic Protons: A multiplet in the range of δ 7.2-7.5 ppm corresponding to the five protons of the phenyl group.
- Vinylic Protons: Two doublets of doublets (or multiplets) between δ 6.0 and 6.8 ppm for the two protons of the double bond. The trans coupling constant (J) is expected to be around 16 Hz.
- Allylic Protons: A doublet at approximately δ 4.7-4.9 ppm corresponding to the two protons of the -CH₂- group adjacent to the carbonate oxygen.
- Methyl Protons: A singlet at around δ 3.8 ppm for the three protons of the methyl group.

¹³C NMR Spectroscopy (Predicted)

The carbon-13 NMR spectrum will provide information on the carbon framework of the molecule.

- Carbonyl Carbon: A signal in the downfield region, around δ 155 ppm, corresponding to the carbonate carbonyl carbon.
- Aromatic Carbons: Several signals in the range of δ 125-136 ppm for the carbons of the phenyl ring.
- Vinylic Carbons: Two signals between δ 123 and 135 ppm for the carbons of the C=C double bond.
- Allylic Carbon: A signal around δ 68-70 ppm for the -CH₂- carbon.
- Methyl Carbon: A signal at approximately δ 55 ppm for the methyl carbon.

Infrared (IR) Spectroscopy (Predicted)

The IR spectrum of **cinnamyl methyl carbonate** will be characterized by the following key absorption bands:

- C=O Stretch: A strong, sharp absorption band around 1740-1750 cm⁻¹ characteristic of the carbonate carbonyl group.^[4]
- C-O Stretch: Strong bands in the region of 1250-1280 cm⁻¹ and 1000-1050 cm⁻¹ corresponding to the C-O stretching vibrations of the carbonate group.
- C=C Stretch: A medium intensity band around 1650 cm⁻¹ due to the stretching of the carbon-carbon double bond.
- =C-H Bending: Out-of-plane bending vibrations for the trans-alkene around 960-970 cm⁻¹.
- Aromatic C-H and C=C Stretches: Bands corresponding to the aromatic ring will be observed in their characteristic regions (C-H stretch > 3000 cm⁻¹, C=C stretch ~1600 and 1450-1500 cm⁻¹).^[4]

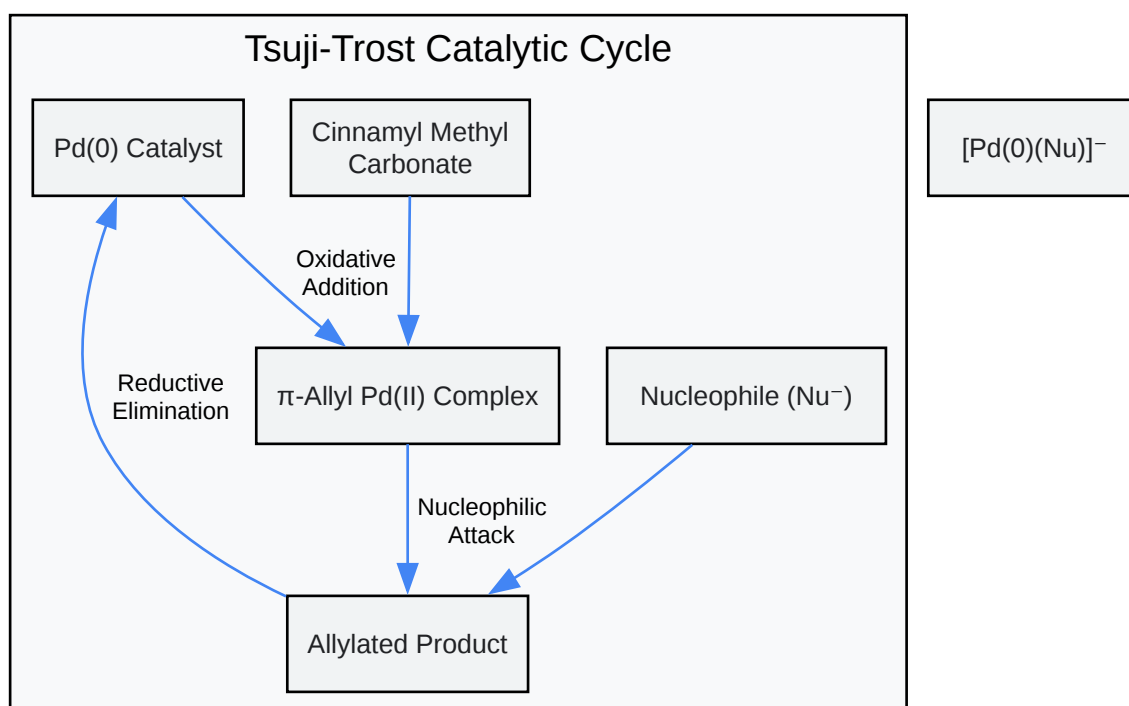
Reactivity and Applications: The Tsuji-Trost Reaction

Reaction

A primary application of **cinnamyl methyl carbonate** is its use as an electrophile in the Tsuji-Trost reaction, a palladium-catalyzed allylic substitution. This reaction is a powerful tool for forming new carbon-carbon and carbon-heteroatom bonds with high stereo- and regioselectivity.

General Mechanism

The catalytic cycle of the Tsuji-Trost reaction involving **cinnamyl methyl carbonate** is illustrated below.



[Click to download full resolution via product page](#)

Caption: Catalytic Cycle of the Tsuji-Trost Reaction.

The reaction is initiated by the oxidative addition of the palladium(0) catalyst to **cinnamyl methyl carbonate**, forming a π -allyl palladium(II) complex and displacing the methyl carbonate anion. Subsequently, a nucleophile attacks the π -allyl complex, typically at the less hindered

terminal carbon, leading to the formation of the allylated product and regeneration of the palladium(0) catalyst.

Experimental Protocol: Palladium-Catalyzed Allylic Alkylation

The following is a general procedure for a Tsuji-Trost reaction using **cinnamyl methyl carbonate** with a soft carbon nucleophile like dimethyl malonate.

- **Catalyst Preparation:** In a Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), dissolve the palladium catalyst (e.g., $\text{Pd}_2(\text{dba})_3$, 2.5 mol%) and a suitable phosphine ligand (e.g., PPh_3 , 10 mol%) in a dry, deoxygenated solvent (e.g., THF).
- **Reagent Addition:** To the catalyst solution, add **cinnamyl methyl carbonate** (1 equivalent) followed by the nucleophile (e.g., dimethyl malonate, 1.2 equivalents) and a base (e.g., sodium hydride, 1.2 equivalents, added portion-wise at 0 °C).
- **Reaction Condition:** Allow the reaction mixture to warm to room temperature and stir until the reaction is complete (monitored by TLC).
- **Work-up:**
 - Quench the reaction carefully with a saturated aqueous solution of ammonium chloride.
 - Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
 - Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by flash column chromatography on silica gel.

Safety and Handling

While a specific material safety data sheet (MSDS) for **cinnamyl methyl carbonate** is not widely available, general precautions for handling organic carbonates and cinnamyl derivatives should be followed.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- Ventilation: Handle the compound in a well-ventilated fume hood to avoid inhalation of vapors.
- Incompatibility: Avoid contact with strong oxidizing agents and strong acids or bases.
- Storage: Store in a tightly sealed container in a cool, dry place away from direct sunlight.

Conclusion

Cinnamyl methyl carbonate is a valuable and versatile reagent in organic synthesis. Its straightforward preparation and high reactivity as an electrophile in the Tsuji-Trost reaction make it an important building block for the construction of complex molecular architectures. This guide provides a comprehensive overview of its properties, synthesis, and applications, serving as a valuable resource for synthetic chemists in both academic and industrial research.

References

- PubChem. (n.d.). Cinnamyl carbonate. Retrieved from [\[Link\]](#)
- The Good Scents Company. (n.d.). (Z)-3-hexen-1-yl methyl carbonate liffarome (IFF). Retrieved from [\[Link\]](#)
- Master Organic Chemistry. (2016, November 23). Infrared (IR) Spectroscopy: A Quick Primer On Interpreting Spectra. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). ^1H and ^{13}C NMR spectra of methyl cinnamate monomer and poly(methyl.... Retrieved from [\[Link\]](#)
- ResearchGate. (2021, July 10). Carboxymethylation of cinnamylalcohol with dimethyl carbonate. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. echemi.com \[echemi.com\]](#)
- [2. cinnamyl methyl carbonate | 85217-69-2 \[chemicalbook.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- To cite this document: BenchChem. [Cinnamyl Methyl Carbonate: A Comprehensive Technical Guide for Advanced Organic Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8263525/docs#cinnamyl-methyl-carbonate-a-comprehensive-technical-guide-for-advanced-organic-synthesis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check